

Essential Safety and Operational Guide for Handling PIK-90

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Compound of Interest

Compound Name:	PIK-90
CAS No.:	677338-12-4
Cat. No.:	B1684649

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **PIK-90**, a potent phosphoinositide 3-kinase (PI3K) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and experimental integrity.

Personal Protective Equipment (PPE)

Given that **PIK-90** is a potent small molecule inhibitor, a comprehensive approach to personal protection is paramount. While some suppliers may not classify **PIK-90** as a hazardous substance, the potential for biological activity at low concentrations necessitates stringent handling precautions. The following PPE is mandatory when handling **PIK-90** in solid or dissolved form.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile Gloves	Double-gloving is required. Nitrile provides good resistance to a range of chemicals. In the absence of specific breakthrough time data for PIK-90, it is crucial to change gloves immediately upon any suspected contamination.
Eye Protection	Safety Glasses with Side Shields or Goggles	Essential to protect against splashes of PIK-90 solutions or accidental contact with the powder.
Body Protection	Laboratory Coat	A standard lab coat should be worn at all times and kept fully fastened. Consider a disposable gown when handling larger quantities of the solid compound.
Respiratory Protection	Fume Hood	All handling of solid PIK-90 and preparation of stock solutions must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.

Safe Handling and Operational Plan

A systematic approach to handling **PIK-90** from receipt to disposal minimizes the risk of exposure and contamination.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- **PIK-90** should be stored at -20°C in a tightly sealed container.[1]
- The compound is stable for at least two years when stored correctly.

Preparation of Stock Solutions

The solubility of **PIK-90** is a critical factor in preparing accurate and effective experimental solutions.

Solvent	Solubility
DMSO	Soluble to 10 mM with gentle warming. Slightly soluble (<1mg/ml) in DMSO.[2]
Ethanol	Slightly soluble (<1mg/ml).[2]
Water	Insoluble.

Protocol for Reconstituting **PIK-90**:

- Pre-calculation: Before opening the vial, calculate the required volume of solvent to achieve the desired stock concentration. Online molarity calculators can be a useful tool.
- Acclimatization: Allow the vial of **PIK-90** to equilibrate to room temperature before opening to prevent condensation from forming inside.
- Weighing (if necessary): If not using a pre-weighed amount, accurately weigh the required amount of solid **PIK-90** in a chemical fume hood.
- Dissolution: Add the calculated volume of DMSO to the vial. Gentle warming and sonication may be required to fully dissolve the compound.[3][4]
- Aliquoting and Storage: Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[3][5] Store these aliquots at -20°C. Stock solutions in DMSO are reported to be stable for up to 3 months at -20°C.[3]

Experimental Protocols: In Vitro and In Vivo Applications

PIK-90 is a versatile inhibitor used in a variety of experimental settings to probe the PI3K signaling pathway.

In Vitro Cell-Based Assays

PIK-90 has been shown to inhibit the proliferation of various cancer cell lines.[6]

General Protocol for Cell Treatment:

- **Cell Seeding:** Plate cells at the desired density in appropriate well plates and allow them to adhere overnight.
- **Preparation of Working Solution:** Dilute the **PIK-90** DMSO stock solution to the final desired concentration using cell culture medium. The final DMSO concentration in the culture should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Cell Treatment:** Remove the existing media from the cells and replace it with the media containing the desired concentration of **PIK-90**.
- **Incubation:** Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).[5]
- **Downstream Analysis:** Following incubation, cells can be harvested for various analyses, such as viability assays (e.g., MTT, WST-1), western blotting for protein expression and phosphorylation, or flow cytometry.[6][7]

In Vivo Animal Studies

PIK-90 has been used in animal models to investigate its systemic effects.

Example Protocol for Murine Studies:

- **Animal Model:** Studies have utilized mice, such as BALB/c nu/nu or FVB/N.[6][7]

- Formulation: For intraperitoneal (i.p.) injection, **PIK-90** can be formulated in a vehicle such as DMSO and water or a combination of DMSO, PEG300, Tween-80, and saline.[5][7]
- Dosing: Dosages in the range of 10-40 mg/kg have been reported.[4][6][7]
- Administration: Administer the prepared **PIK-90** solution via the desired route (e.g., intraperitoneal injection).
- Monitoring: Closely monitor the animals for any adverse effects and for the desired experimental outcomes.
- Ethical Considerations: All animal experiments must be conducted in accordance with approved institutional animal care and use committee (IACUC) protocols.

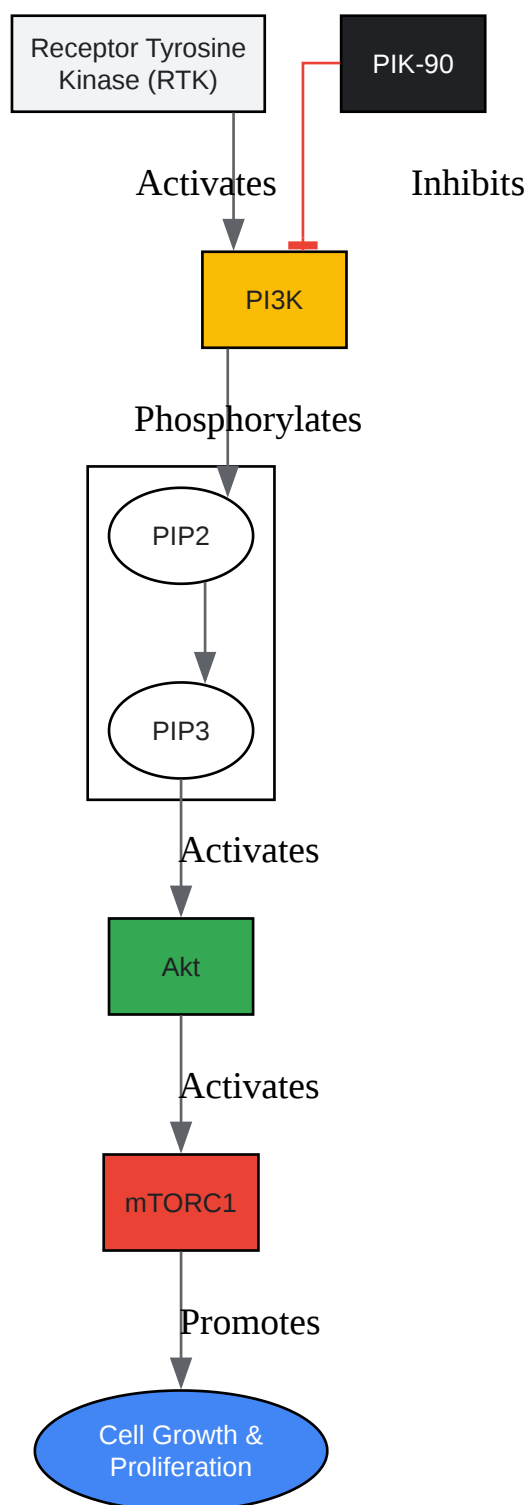
Disposal Plan

Proper disposal of **PIK-90** and associated waste is crucial to prevent environmental contamination and accidental exposure.

- Solid **PIK-90**: Dispose of as chemical waste in accordance with local, state, and federal regulations.
- Contaminated Labware: Disposable items such as gloves, pipette tips, and tubes that have come into contact with **PIK-90** should be placed in a designated chemical waste container.
- Liquid Waste: Aqueous solutions containing **PIK-90** should be collected and disposed of as hazardous chemical waste. Do not pour down the drain.
- Sharps: Needles and syringes used for injections should be disposed of in a designated sharps container.

Signaling Pathway and Experimental Workflow Diagrams

To aid in the conceptualization of **PIK-90**'s mechanism of action and its application in research, the following diagrams are provided.



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Caption: PI3K signaling pathway and the inhibitory action of **PIK-90**.

Caption: General experimental workflow for using **PIK-90**.

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